

Application Note: Preparation of BI-135585 Stock Solution for Cell Culture

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Compound of Interest

Compound Name: BI-135585

Cat. No.: B606072

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Audience: Researchers, scientists, and drug development professionals.

Abstract

BI-135585 is a potent and selective inhibitor of 11 β -hydroxysteroid dehydrogenase 1 (11 β -HSD1), an enzyme that catalyzes the conversion of inactive cortisone to active cortisol within cells. This mechanism makes **BI-135585** a valuable tool for research in metabolic diseases, particularly type 2 diabetes. Accurate and consistent preparation of **BI-135585** stock solutions is critical for obtaining reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and use of **BI-135585** stock solutions in a cell culture setting.

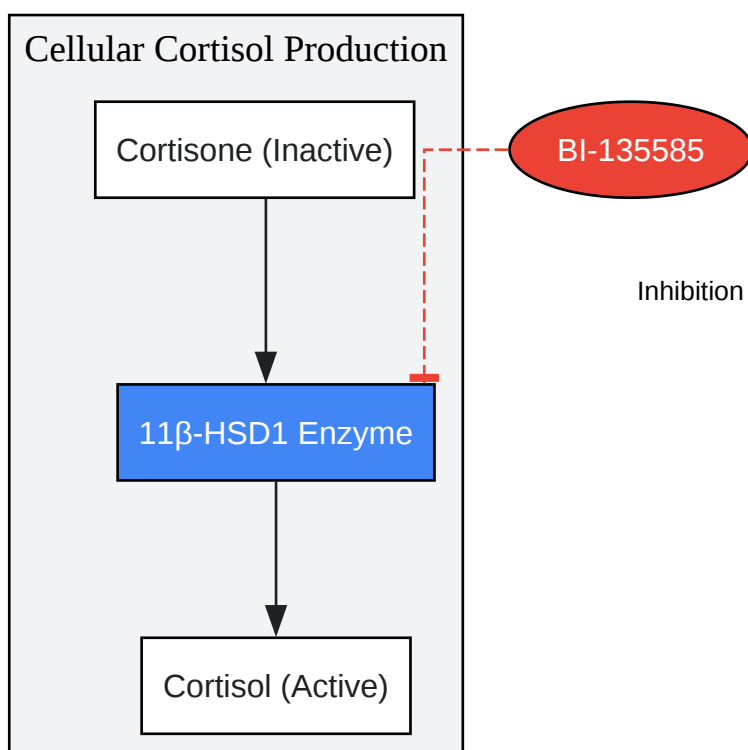
Physicochemical Properties

A summary of the key physicochemical properties of **BI-135585** is presented below. This information is essential for accurate calculations and handling of the compound.

Property	Value	Source
IUPAC Name	(6S)-6-(2-hydroxy-2-methylpropyl)-3-[(1S)-1-[4-(1-methyl-2-oxo-4-pyridinyl)phenyl]ethyl]-6-phenyl-1,3-oxazinan-2-one	[1]
Molecular Formula	C ₂₈ H ₃₂ N ₂ O ₄	[1][2]
Molecular Weight	460.57 g/mol	[2]
CAS Number	1114561-85-1 (free base)	[2]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO	[2]

Mechanism of Action: 11 β -HSD1 Inhibition

BI-135585 exerts its effect by binding to the active site of the 11 β -HSD1 enzyme, preventing it from converting cortisone into the active glucocorticoid, cortisol. This targeted inhibition is crucial for studying the downstream effects of reduced intracellular cortisol levels.



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Caption: Mechanism of **BI-135585** action.

Experimental Protocols

Materials and Equipment

- **BI-135585** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Analytical balance
- Laminar flow hood or biological safety cabinet

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol 1: Preparation of a 10 mM Master Stock Solution

This protocol describes the preparation of a high-concentration master stock solution in DMSO. It is recommended to perform these steps in a laminar flow hood to maintain sterility.

- Calculate Required Mass: Use the following formula to determine the mass of **BI-135585** powder needed: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 460.57 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 4.61 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **BI-135585** powder using an analytical balance.
- Dissolution: a. Transfer the weighed powder into a sterile microcentrifuge tube. b. Add the calculated volume of sterile DMSO (e.g., 1 mL for a 10 mM solution). c. Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquoting and Storage: a. Dispense the master stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles. b. Clearly label each aliquot with the compound name, concentration, date, and your initials. c. Store the aliquots according to the recommendations in Table 2.

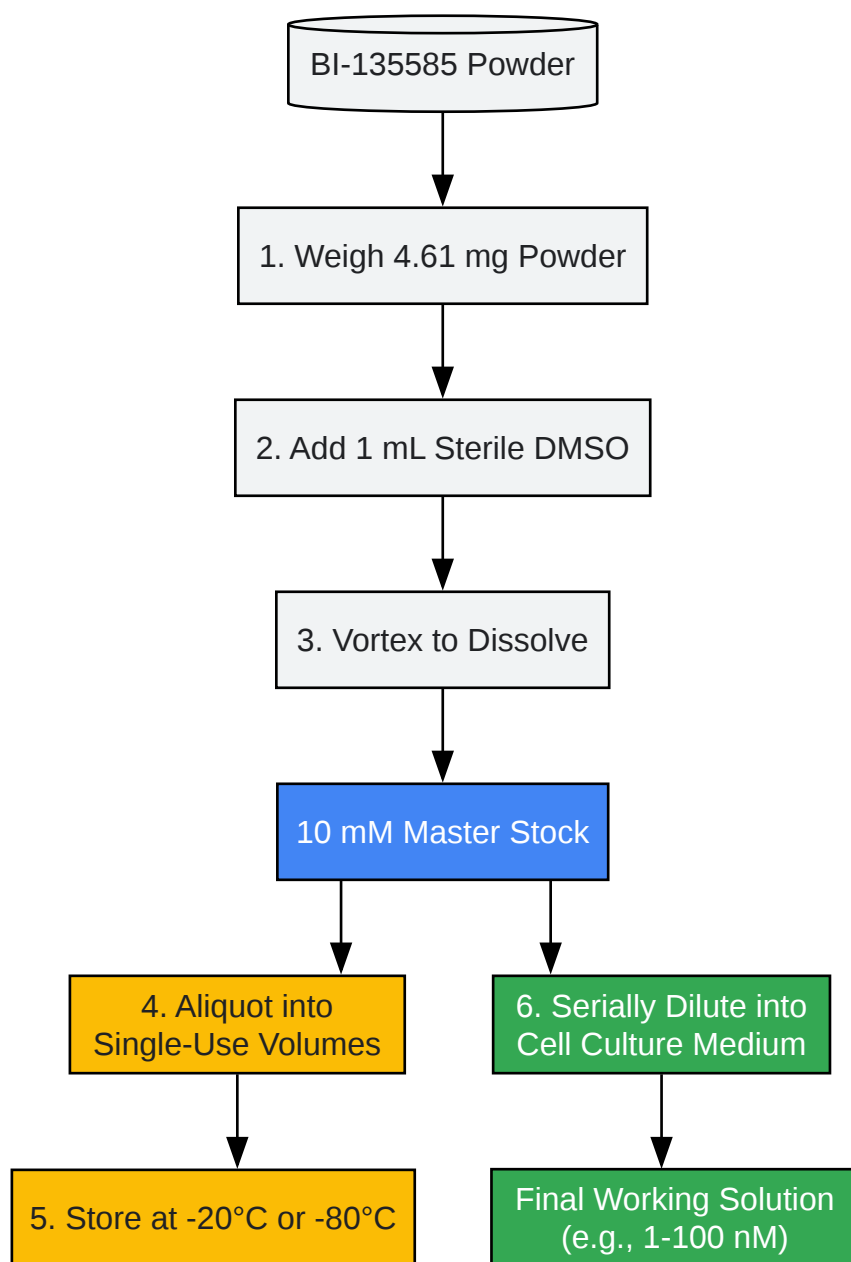
Protocol 2: Preparation of Working Solutions for Cell Culture

Working solutions are prepared by diluting the master stock solution directly into the cell culture medium. The final concentration of DMSO in the medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

- Determine Final Concentration: **BI-135585** has shown potent inhibition in the low nanomolar range, with IC_{50} values reported between 1 nM and 13 nM in various cellular assays.[\[3\]](#) A

typical experimental range could be 1 nM to 100 nM.

- Serial Dilution: It is best practice to perform a serial dilution to achieve low nanomolar concentrations accurately. The formula $C_1V_1 = C_2V_2$ is used for all dilution calculations.
 - C_1 = Concentration of the stock solution
 - V_1 = Volume of the stock solution to be taken
 - C_2 = Desired final concentration
 - V_2 = Final volume of the diluted solution
- Example Dilution Series (to achieve 10 nM in 10 mL of media): a. Intermediate Dilution: Dilute the 10 mM master stock 1:1000 in sterile cell culture medium to create a 10 μ M intermediate stock. (e.g., add 1 μ L of 10 mM stock to 999 μ L of medium). b. Final Dilution: Dilute the 10 μ M intermediate stock 1:1000 into the final volume of cell culture medium. (e.g., add 10 μ L of 10 μ M stock to 10 mL of medium to get a final concentration of 10 nM).
- Vehicle Control: Always prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the experimental group.



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Caption: Workflow for stock solution preparation.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **BI-135585**.

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid Powder	0 - 4°C (Dry, Dark)	-20°C (Dry, Dark)
DMSO Stock Solution	Not Recommended	-20°C or -80°C (in aliquots)

Note: Avoid repeated freeze-thaw cycles of the DMSO stock solution, as this can compromise the stability of the compound. Using single-use aliquots is strongly recommended. The solid compound is stable for several weeks at ambient temperature, facilitating shipping.[2]

Safety Precautions

- **BI-135585** is for research use only and not for human or veterinary use.[2]
- Handle the powder in a well-ventilated area or chemical fume hood to avoid inhalation.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin.[4] Exercise caution when handling DMSO solutions.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.

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